

# Personal protective equipment for handling 2-Methylcyclohexyl acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylcyclohexyl acetate

Cat. No.: B1359852

[Get Quote](#)

## Essential Safety and Handling Guide for 2-Methylcyclohexyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **2-Methylcyclohexyl acetate**. Adherence to these procedures is critical for ensuring a safe laboratory environment and proper disposal.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Methylcyclohexyl acetate** is provided below. This information is crucial for safe handling and storage.

Property	Value
CAS Number	5726-19-2 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	156.22 g/mol <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Appearance	Clear, colorless liquid <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	182°C (lit.) <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	66°C to 68°C <a href="#">[3]</a> <a href="#">[7]</a>
Specific Gravity	0.947 to 0.951 (at 20°C) <a href="#">[7]</a> <a href="#">[8]</a>
Water Solubility	0.44 g/L (at 20°C) <a href="#">[7]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Methylcyclohexyl acetate** is classified as a combustible liquid that can cause serious eye irritation and may cause skin and respiratory irritation.[\[1\]](#)[\[6\]](#) Proper PPE is mandatory to minimize exposure risk.

Hazard	Required PPE
Eye Irritation	Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[6][7][8][9]
Skin Irritation	Wear protective gloves (chemical-resistant, e.g., light weight rubber) and impervious protective clothing.[1][6][7][8][9]
Respiratory Irritation	Use in a well-ventilated area.[1][6] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved full-face respirator should be worn.[6][7][9]
Combustible Liquid	Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools.[6]

## Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following handling protocol is required to ensure safety.

### 1. Preparation and Engineering Controls:

- Ensure adequate ventilation, such as working in a chemical fume hood.[6][9]
- Locate and ensure accessibility of emergency eyewash stations and safety showers.[1][9]
- Remove all sources of ignition from the handling area.[6]

### 2. Handling the Chemical:

- Wear all required PPE as specified in the table above before handling.
- Avoid contact with skin and eyes.[2][6]
- Do not eat, drink, or smoke in the handling area.[1]

- Keep the container tightly closed when not in use.[1][6][8]

### 3. Storage:

- Store in a cool, dry, and well-ventilated place.[3][6][8]
- Keep containers tightly closed and store away from incompatible materials such as strong oxidizing agents.[8][9]
- Store apart from foodstuff containers.[6]

## Emergency and First Aid Procedures

Immediate response is critical in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6][8][9]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[1][6][8][9]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1][6][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][8][9]

## Spill and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination and ensure safety.

#### Spill Response:

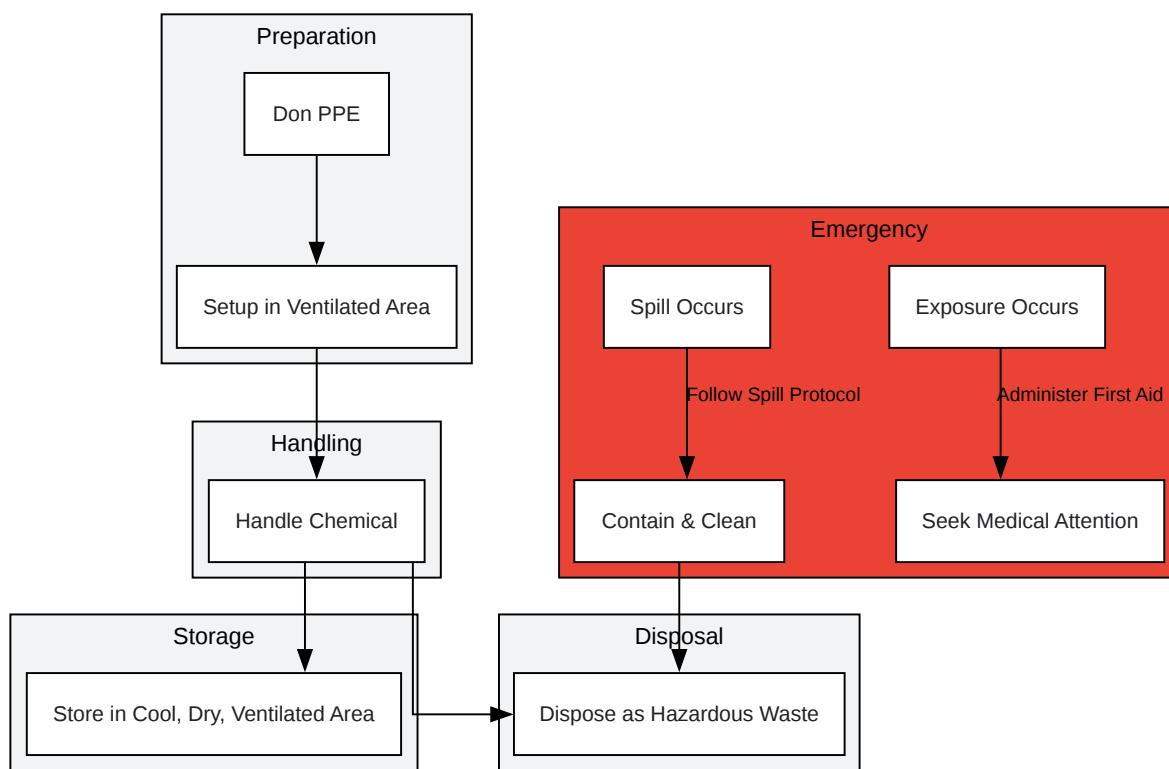
- Evacuate: Clear the area of all personnel.[\[6\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use inert, non-combustible absorbent material like sand or earth to contain the spill.  
[\[1\]](#)[\[8\]](#)
- Collect: Carefully collect the absorbed material into a suitable, labeled container for disposal.  
[\[1\]](#)[\[6\]](#)
- Decontaminate: Clean the spill area thoroughly.

#### Disposal:

- Disposal of **2-Methylcyclohexyl acetate** and its containers must be in accordance with all applicable local, regional, and national regulations.[\[9\]](#)
- Do not allow the chemical to enter drains or waterways.[\[6\]](#)
- Contaminated packaging should be triple rinsed and offered for recycling or disposed of as hazardous waste.[\[6\]](#)

## Procedural Workflow

## Workflow for Handling 2-Methylcyclohexyl Acetate

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling and disposal of **2-Methylcyclohexyl acetate**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. guidechem.com [guidechem.com]
- 3. 2-methylcyclohexyl Acetate (5726-19-2) | Bulk Supplier In India [chemicalbull.com]
- 4. jnfuturechemical.com [jnfuturechemical.com]
- 5. 2-Methylcyclohexyl acetate | 5726-19-2 [chemicalbook.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. echemi.com [echemi.com]
- 8. atul.co.in [atul.co.in]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Methylcyclohexyl acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359852#personal-protective-equipment-for-handling-2-methylcyclohexyl-acetate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

